

Zoligratinib IUPHAR BPS ligand guide

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Compound Focus: Zoligratinib

CAS No.: 1265229-25-1

Cat. No.: S547997

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Quantitative Pharmacological Data

The selectivity and potency of **Zoligratinib** are quantified by its half-maximal inhibitory concentration (IC₅₀) against different FGFR isoforms, as shown in the table below.

Target	IC ₅₀ Value	Experimental Context
FGFR1	9.2 - 9.3 nM	Cell-free assay [1] [2]
FGFR2	7.6 nM	Cell-free assay [1] [2]
FGFR3	22 nM	Cell-free assay [1] [2]
FGFR4	290 nM	Cell-free assay [1] [2]
PDGFRβ	560 nM	Cell-free assay [1]

Experimental Protocols & Key Findings

The activity of **Zoligratinib** has been characterized through specific biochemical and cell-based assays.

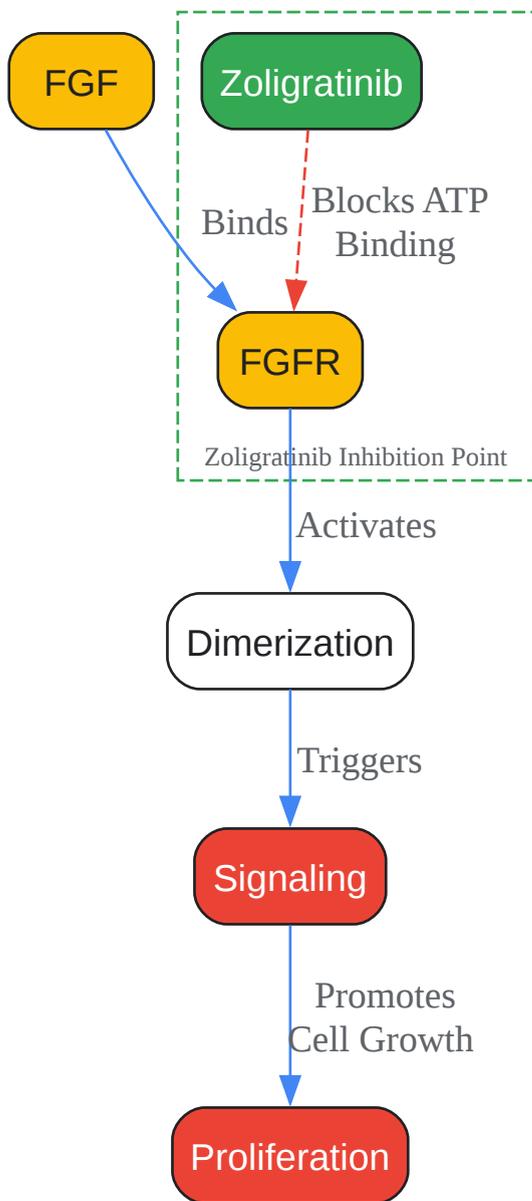
- Kinase Assay (Biochemical Activity):** The inhibitory activity against FGFR1 was evaluated using a radiometric filter assay that measures the incorporation of ³³Pi. For a panel of other kinases (including

LCK, EGFR, KIT, etc.), activity was determined by a homogeneous time-resolved fluorescence (HTRF) assay using an anti-phosphotyrosine antibody. Fluorescence was measured with a microplate reader [2].

- **Cell Research (Cellular Activity):** Antiproliferative activity was tested across 327 human tumor cell lines. Cells were treated with varying concentrations of **Zoligratinib** for 4 days. Cell viability was then measured using a Cell Counting Kit-8, and absorbance was read at 450 nm. IC₅₀ values were calculated from the dose-response curves [2]. The compound showed selective antiproliferation in cancer cell lines with **FGFR genetic alterations** (amplifications or mutations) and was also effective against a specific **gatekeeper mutation (FGFR2 V564F)** that causes resistance to other FGFR inhibitors [2].

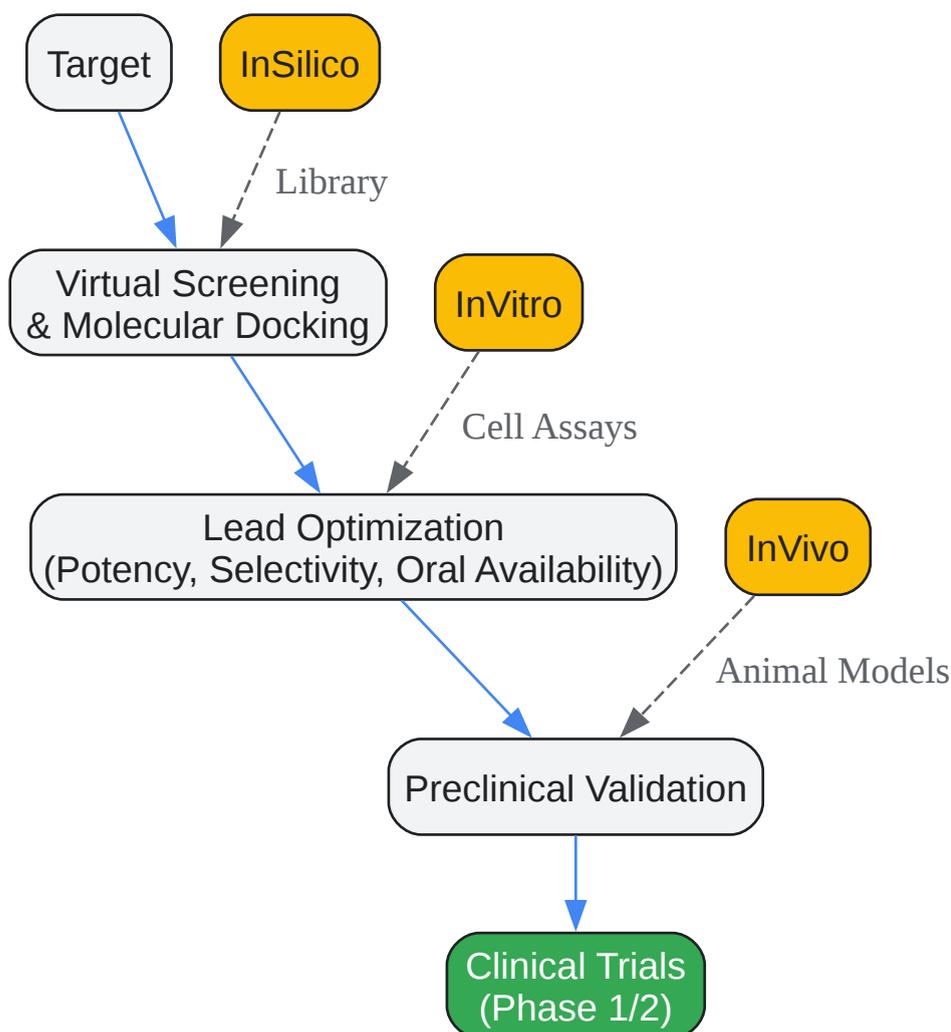
Signaling Pathway and Drug Discovery Workflow

The following diagrams illustrate the role of FGFR in cancer signaling and the research process behind **Zoligratinib**.



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Diagram 1: **Zoligratinib** inhibits *FGFR* signaling to block cancer cell proliferation.



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Diagram 2: The structure-based drug discovery workflow for **Zoligratinib**.

Conclusion

Zoligratinib represents a **next-generation FGFR inhibitor** with a distinct profile. Its high selectivity for FGFR1-3 over FGFR4, its ability to overcome the V564F gatekeeper mutation, and its oral availability make it a notable candidate in the targeted therapy landscape for cancers driven by FGFR alterations [3] [2]. Its ongoing clinical development will be key to determining its ultimate therapeutic utility.

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References

1. zoligratinib | Ligand Activity Charts [guidetopharmacology.org]
2. Zoligratinib (Debio-1347) | FGFR inhibitor | Mechanism [selleckchem.com]
3. zoligratinib | Ligand page [guidetopharmacology.org]

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